

Technical Guide: 17:0-16:1 PE-d5

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Compound of Interest

Compound Name: 17:0-16:1 PE-d5

CAS No.: 2342575-77-1

Cat. No.: B15557119

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Introduction

1-heptadecanoyl-2-palmitoleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-16:1 PE-d5**) is a high-purity, deuterated synthetic phospholipid. It serves as a crucial internal standard in mass spectrometry-based lipidomics, a field dedicated to the comprehensive analysis of lipids in biological systems. The incorporation of five deuterium atoms on the glycerol backbone provides a distinct mass shift, enabling accurate and precise quantification of endogenous phosphatidylethanolamine (PE) species. This technical guide provides an in-depth overview of the properties, applications, and methodologies associated with the use of **17:0-16:1 PE-d5**.

Physicochemical Properties

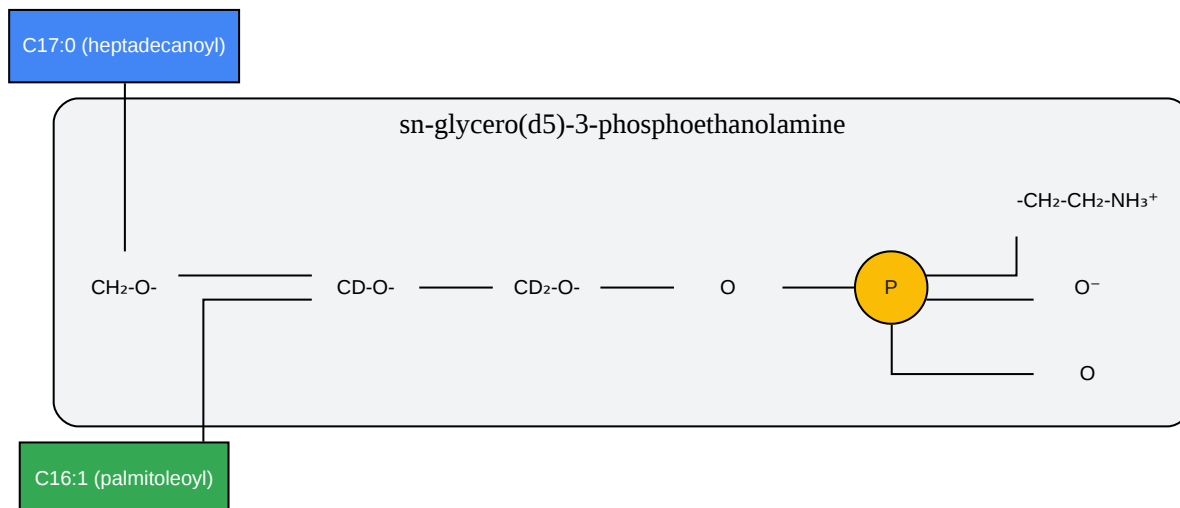
The fundamental properties of **17:0-16:1 PE-d5** are summarized in the table below, providing key data for experimental design and data analysis.

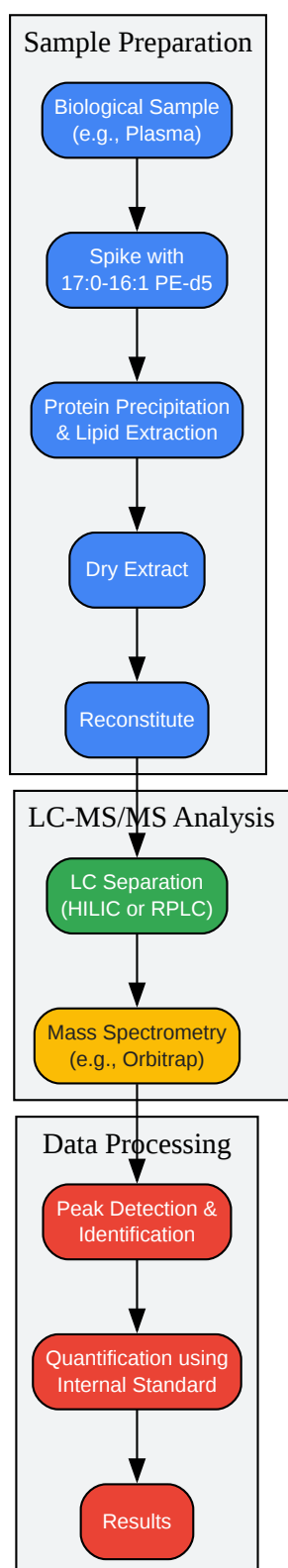
Property	Value	Reference
Full Chemical Name	1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphoethanolamine	[1]
Abbreviation	17:0-16:1 PE-d5	[1]
CAS Number	2342575-77-1	[1]
Molecular Formula	C ₃₈ H ₆₉ D ₅ NO ₈ P	[1]
Molecular Weight	709.00 g/mol	[1]
Exact Mass	708.55 Da	[2]
Purity	>99% (as determined by TLC)	[1][3]
Physical Form	Solution (commonly in chloroform or a dichloromethane:methanol mixture)	[1]
Storage Temperature	-20°C	[1]

Synthesis and Structure

The synthesis of **17:0-16:1 PE-d5** is a multi-step chemical process that is not commonly detailed in standard product literature. Generally, the synthesis of deuterated phospholipids involves the initial synthesis of deuterated fatty acid precursors, which are then enzymatically or chemically incorporated into a glycerol backbone that has also been deuterated.

The structure of **17:0-16:1 PE-d5** consists of a deuterated glycerol backbone esterified at the sn-1 position with heptadecanoic acid (17:0) and at the sn-2 position with palmitoleic acid (16:1). The phosphate group at the sn-3 position is further linked to an ethanolamine head group. The five deuterium atoms are located on the glycerol backbone.





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References

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- 2. avantiresearch.com [avantiresearch.com]
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